

Application Notes and Protocols for Locating Quina Mousterian Sites

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Compound of Interest

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Audience: Researchers, scientists, and drug development professionals with an interest in archaeological site prospection.

Introduction: The Quina Mousterian is a specific facies of the Middle Paleolithic, characterized by a distinct lithic technology. Quina assemblages are notable for a high proportion of retouched tools, particularly thick, convex transverse scrapers with scalariform (stepped) retouch, and a general absence of the Levallois technique.^{[1][2]} The production of thick, wide flakes, often with cortex, is a hallmark of this industry.^[1] Quina sites are predominantly found in caves and rock shelters, suggesting specific settlement patterns.^[1] Locating these sites requires a multi-phased approach that combines predictive modeling, landscape analysis, and systematic field survey techniques tailored to the subtle signatures of these ancient occupations. These application notes provide a detailed protocol for identifying and locating potential Quina sites.

Phase 1: Preliminary Research and Desktop Assessment

This initial phase focuses on identifying high-probability areas for Quina occupation through the analysis of existing data and predictive modeling.

Protocol 1.1: Literature and Archival Review

- **Compile Existing Data:** Conduct a thorough review of archaeological and geological literature for the target region. Identify all known Middle Paleolithic sites, paying special attention to any mentions of Quina or similar Mousterian industries.
- **Analyze Site Distribution:** Map the locations of known sites and analyze their distribution in relation to geological and topographical features. Note recurring patterns in elevation, proximity to water sources, and landforms (e.g., limestone cliffs with south-facing aspects).
- **Raw Material Sourcing:** Identify the geological sources of raw materials (e.g., flint, chert) known to have been used by Neanderthal populations in the region. Quina knappers are known to have utilized local raw materials, often from riverbeds, valleys, and mountain foothills. Evidence of non-local stone use, especially for retouched tools, can also provide insights into mobility and procurement strategies.

Protocol 1.2: Predictive Modeling using Geographic Information Systems (GIS)

- **Data Acquisition:** Gather digital datasets for the study area, including:
 - Digital Elevation Models (DEMs)
 - Geological maps (identifying lithic resources and karstic landscapes)
 - Hydrological data (rivers, paleochannels, springs)
 - Pedological maps (soil types)
- **Variable Analysis:** Based on the literature review, identify key variables associated with Middle Paleolithic site locations. These often include:
 - Elevation
 - Slope
 - Aspect (direction the slope faces)
 - Distance to water sources
 - Distance to raw material sources

- Topographic position (e.g., terrace, valley floor, rockshelter)
- Model Generation: Utilize a GIS platform to perform a weighted overlay analysis or other predictive modeling techniques (e.g., logistic regression) to create a map of high-probability areas for Quina sites. High-probability zones for cave sites are often found along rivers in medium mountain ranges.

Phase 2: Field Survey Implementation

This phase involves the systematic ground-truthing of the high-probability areas identified in Phase 1.

Protocol 2.1: Systematic Pedestrian Survey

- Survey Design: Establish survey transects within the high-probability zones. Transects should be spaced at regular intervals (e.g., 10-20 meters apart) to ensure comprehensive coverage.
- Field Crew Briefing: Prior to fieldwork, brief the survey team on the visual identification of Quina lithics. Emphasize the following characteristics for debitage:
 - Thick, wide flakes: Often with a pronounced bulb of percussion.
 - Cortical surfaces: A high frequency of flakes will retain some of the original stone's cortex (outer rind).
 - Asymmetrical cross-sections: A key feature of Quina flake production.
 - Platform preparation: While not as elaborate as Levallois, look for evidence of platform faceting or abrasion.
- Survey Execution: Surveyors should walk transects at a slow, steady pace, carefully examining the ground surface for lithic artifacts.
- Artifact Flagging and Recording: When a potential artifact is identified, its location should be flagged. A GPS reading should be taken, and the artifact should be photographed in situ. Basic attributes (raw material, presence of cortex, evidence of retouch) should be noted.

- **Collection Strategy:** A total collection policy is recommended for diagnostic artifacts (retouched tools, cores). For debitage scatters, a systematic sampling strategy (e.g., collecting all artifacts within a 1-meter radius of a central point) can be employed to manage collection size while still obtaining a representative sample.

Protocol 2.2: Targeted Survey of Caves and Rockshelters

- **Identification:** Systematically investigate all caves, rock shelters, and cliff bases within the high-probability zones.
- **Surface Inspection:** Carefully examine the floor and talus slope of each feature for surface artifacts. Look for lithics that may have eroded from stratified deposits.
- **Test Pitting:** If surface finds are present or the potential for intact deposits is high, a limited program of shovel test pits or small test excavations may be warranted to assess the presence and integrity of subsurface archaeological deposits. All excavated soil should be screened through a fine mesh (e.g., 1/4 inch) to maximize artifact recovery.

Quantitative Data from Middle Paleolithic Surveys

The following tables summarize typical quantitative data from Middle Paleolithic archaeological surveys. It is important to note that artifact densities can vary significantly based on site type, preservation, and survey conditions.

Table 1: Hypothetical Survey Coverage and Site Discovery Rates

Parameter	Value
Total Survey Area	50 km ²
Pedestrian Survey Coverage	10 km ² (20%)
Targeted Cave/Rockshelter Surveys	15 features
New Middle Paleolithic Sites Discovered	4
Site Discovery Rate (per km ² surveyed)	0.4

| Table 2: Artifact Densities from Middle Paleolithic Surface Scatters | | Site Type | Artifact Density (artifacts/m²) | | Low-density scatter | 0.1 - 1 | | Medium-density scatter | 1 - 5 | | High-density scatter (potential activity area) | > 5 | | Note: These are generalized values. For example, in the Al Jawf region of Arabia, artifact densities at Middle Paleolithic sites were found to be 1-4 artifacts per m². | |

Experimental Protocols: Lithic Identification

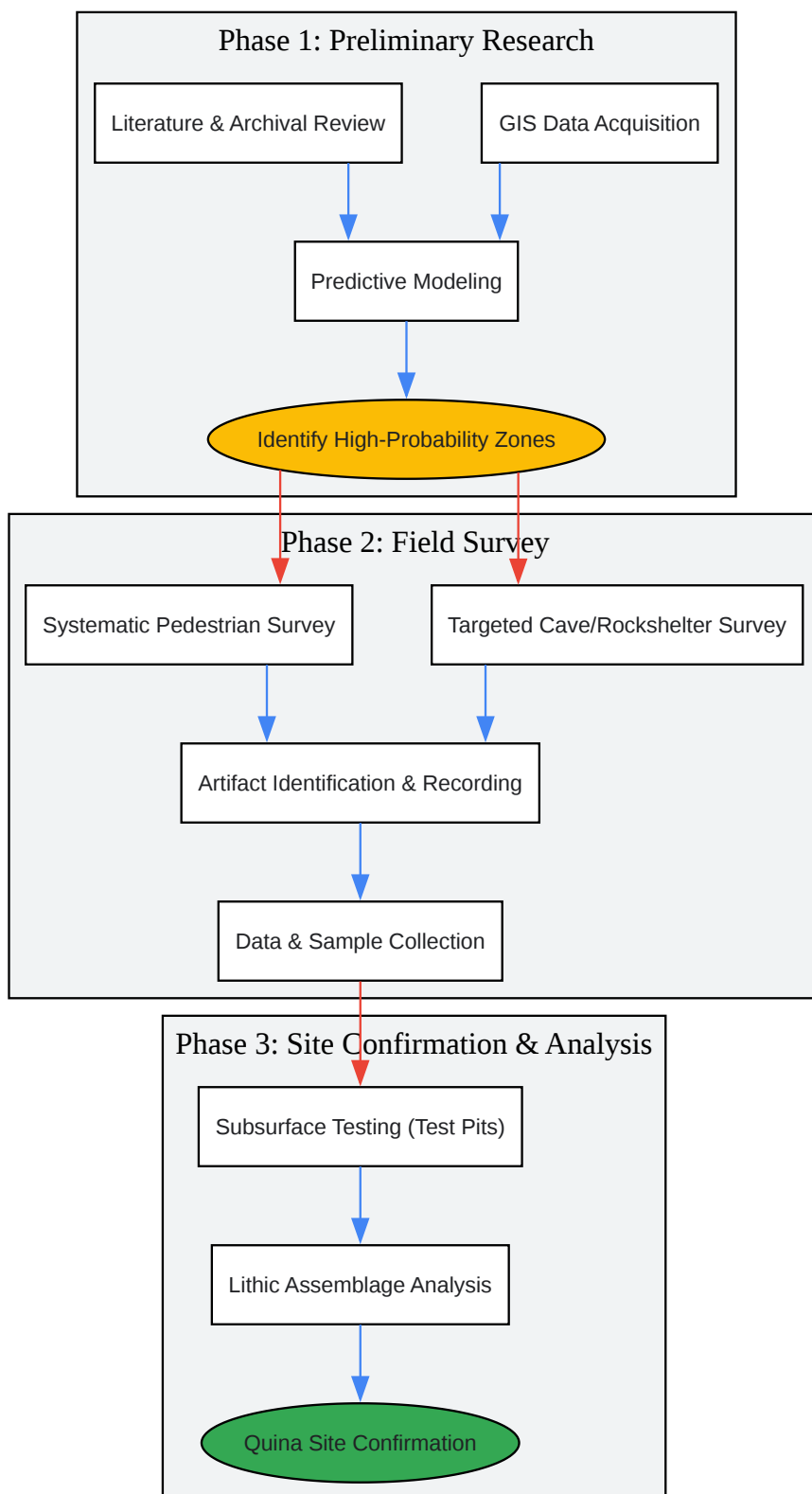
A crucial component of locating Quina sites is the accurate identification of their characteristic lithic technology in the field.

Protocol 3.1: Field Identification of Quina Debitage and Tools

- Objective: To train field surveyors to recognize the key attributes of Quina lithics.
- Materials: A reference collection of known Quina artifacts (if available), high-quality casts, and detailed illustrations.
- Procedure:
 - Debitage Analysis:
 - Examine flakes for a thick, often asymmetrical cross-section.
 - Identify the presence and extent of cortex. Quina reduction often produces flakes with significant cortical surfaces.
 - Observe the striking platform, noting its thickness and any evidence of preparation.
 - Tool Analysis:
 - Identify transverse scrapers with a convex working edge.
 - Look for the characteristic "Quina retouch": steep, scalariform (step-like) retouch along the working edge. This retouch is often invasive and creates a robust edge.
 - Note the overall thickness of the tool. Quina scrapers are typically robust and thick in profile.

Diagrams and Visualizations

Workflow for Locating Quina Mousterian Sites



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Caption: Workflow for the systematic location and confirmation of Quina Mousterian sites.

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References

- 1. Quina Mousterian - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
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